

Technical Support Center: p-Methyl-cinnamoyl Azide

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Compound of Interest

Compound Name: *p*-Methyl-cinnamoyl Azide

Cat. No.: B118871

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Welcome to the technical support center for **p-Methyl-cinnamoyl Azide**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experiments involving this compound.

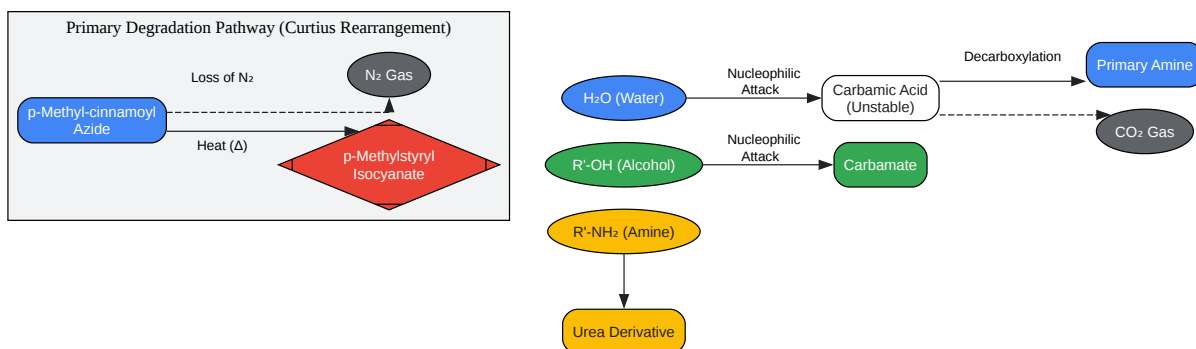
Frequently Asked Questions (FAQs)

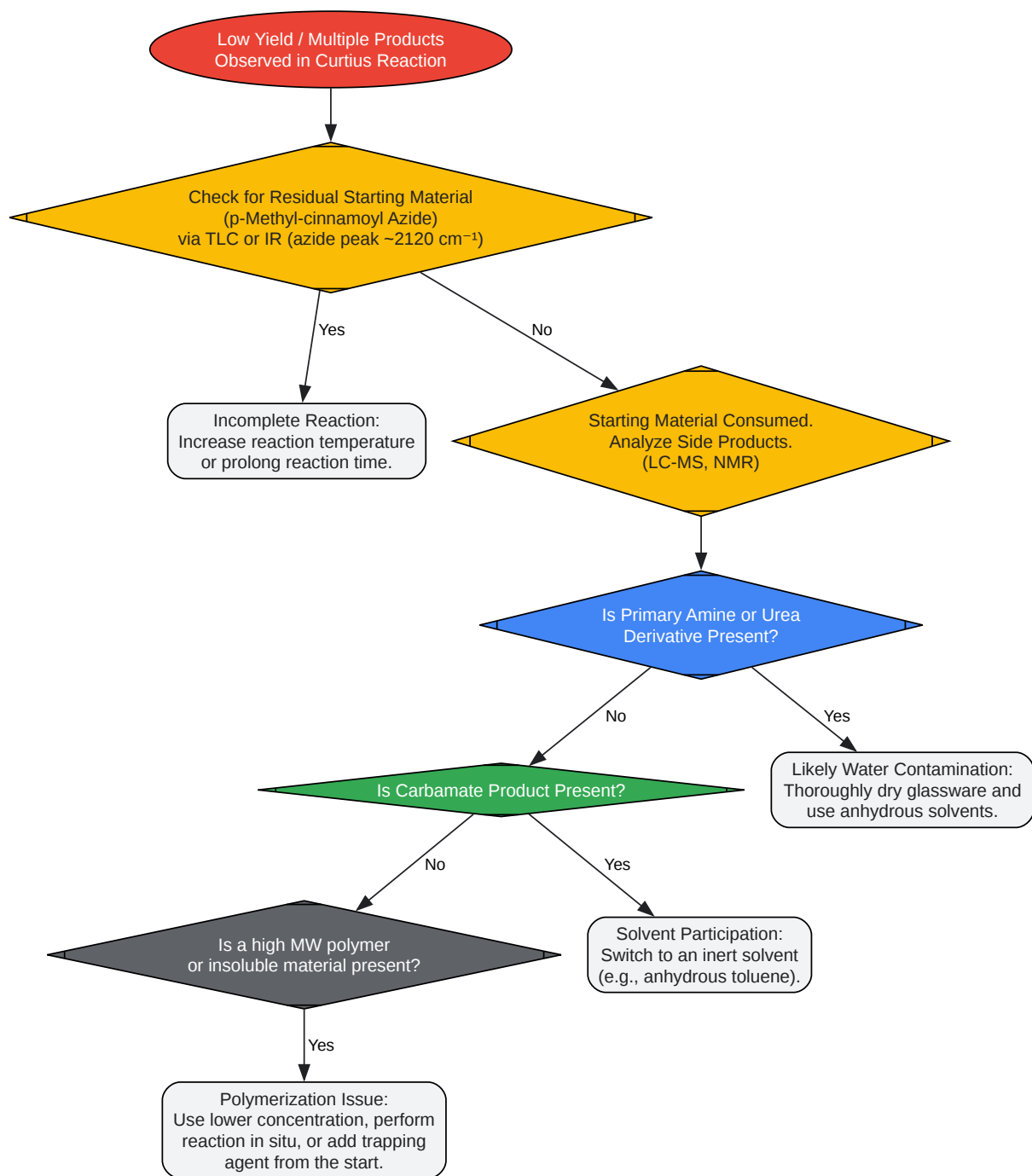
Q1: My p-Methyl-cinnamoyl Azide seems to be degrading upon heating. What is the expected thermal degradation pathway?

A1: The primary thermal degradation pathway for **p-Methyl-cinnamoyl Azide** is the Curtius rearrangement. This is a well-documented reaction for acyl azides.^{[1][2]} The process is a concerted, one-stage reaction where the acyl azide rearranges to form a highly reactive isocyanate intermediate (p-methylstyryl isocyanate) with the loss of nitrogen gas (N₂).^{[2][3]} This isocyanate is the key intermediate that can then react with various nucleophiles present in the reaction mixture.

The overall transformation is as follows: **p-Methyl-cinnamoyl Azide** → p-Methylstyryl Isocyanate + N₂

Recent research indicates that this is a concerted process, meaning the migration of the alkyl/aryl group and the loss of nitrogen gas occur simultaneously, rather than forming a discrete acyl nitrene intermediate.^[2]





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References

- 1. masterorganicchemistry.com [masterorganicchemistry.com]
- 2. Curtius rearrangement - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
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